

Unraveling "C 87": An Inquiry into a Potential Drug Candidate

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Compound of Interest

Compound Name: C 87

Cat. No.: B2439096

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Initial investigations into the discovery and synthesis of a compound designated "**C 87**" reveal a landscape of ambiguity, with the identifier appearing across various scientific contexts but not pointing to a singular, well-defined molecule of interest for drug development. This technical overview serves to collate the available information and highlight the need for a more specific chemical identifier to proceed with an in-depth analysis.

A comprehensive search of scientific literature and chemical databases for "**C 87**" did not yield a specific, widely recognized compound by that name within the context of drug discovery and development. The search results, however, did associate the term "**C 87**" with several distinct scientific areas, suggesting that the user's query may refer to an internal project code, a nascent or obscure research molecule, or a term with context-dependent meaning.

The most relevant, albeit limited, finding points to a dipeptide analog referred to as (87) in a study focused on a novel C-difunctionalization strategy for synthesizing α -amino acid derivatives. This method presents a new avenue for creating unnatural amino acids and their derivatives, which are valuable in medicinal chemistry.^[1] However, the available publication provides minimal specific data on this particular dipeptide analog, precluding a detailed analysis of its synthesis, properties, and biological activity.

Other instances of "**C 87**" in the scientific and technical literature include:

- UNC-87: A calponin-related protein found in the nematode *Caenorhabditis elegans*. This protein is involved in the regulation of actin filament dynamics and is a subject of research in cell biology and muscle function, but it is not a small molecule drug candidate.^[2]

- JEL Classification C87: In the field of economics, C87 is a classification code for "Econometric Software" under the Journal of Economic Literature (JEL) classification system.^[3]
- Contextual Mentions: The term "87" appears in various contexts, such as a concentration level (87 mg/day) of Vitamin C in a nutritional study, a melting point (87–88°C) of a chemical intermediate in an organic synthesis procedure, a statistical prediction that 87% of FDA-approved small-molecule drugs could be produced by an automated synthesizer, and a finding that 87% of seized cocaine bricks in the United States were adulterated with levamisole.^{[4][5][6][7]} These mentions are incidental and do not refer to a specific compound named **C 87**.

Due to the lack of a clearly identified chemical entity for "**C 87**," it is not possible to provide a detailed technical guide that includes quantitative data tables, experimental protocols, and signaling pathway diagrams as requested. To facilitate a comprehensive report, a more specific chemical name (e.g., IUPAC name), CAS number, or a reference to a publication detailing the discovery and synthesis of the intended "**C 87**" is required.

Without further clarification, any attempt to generate the requested in-depth guide would be speculative and not grounded in verifiable scientific data. Researchers, scientists, and drug development professionals interested in a specific molecule should ensure the use of standardized and unambiguous identifiers when seeking detailed technical information.

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